

Essential Safety and Logistics for Handling 1-Hydroxypyrene

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Compound of Interest

Compound Name: 1-Hydroxypyrene

Cat. No.: B7796919

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals is paramount. This document provides immediate, essential safety protocols and logistical plans for working with **1-Hydroxypyrene**, a key biomarker for polycyclic aromatic hydrocarbon (PAH) exposure.^[1] Adherence to these guidelines is critical for minimizing risk and ensuring a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling **1-Hydroxypyrene**, a comprehensive approach to personal protection is necessary to prevent exposure through skin contact, inhalation, or eye contact. The following table outlines the required PPE.

Protection Type	Specific Recommendations	Standards
Eye Protection	Wear appropriate protective eyeglasses or chemical safety goggles.	OSHA 29 CFR 1910.133 or European Standard EN166[2]
Hand Protection	Wear appropriate protective gloves.	Consult with your safety officer for specific glove material compatibility.
Skin and Body Protection	Wear appropriate protective clothing to prevent skin exposure. A lab coat is standard.	Ensure clothing covers all exposed skin.
Respiratory Protection	Not required under normal use conditions with adequate ventilation. For large-scale use, emergencies, or if dust is generated, use a NIOSH/MSHA or European Standard EN 136 approved respirator.[3]	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant respirator use.

Operational Plan: Step-by-Step Handling Procedures

1. Engineering Controls:

- Ensure adequate ventilation, especially in confined areas.[3][4]
- An eyewash station and safety shower should be readily accessible and in close proximity to the workstation.[2]

2. Safe Handling Practices:

- Avoid contact with skin and eyes.[2]

- Do not breathe dust.[2] Avoid generating dusty conditions.
- Do not ingest. If swallowed, seek immediate medical assistance.[2]
- Use only in a well-ventilated area or outdoors.[2]
- Wash hands and any exposed skin thoroughly after handling.[2]

3. Storage:

- Store in a well-ventilated place.[2]
- Keep the container tightly closed.[2]
- Store locked up.[2]
- **1-Hydroxypyrene** is light-sensitive; protect from light.[2][5]
- It is classified as a combustible solid.

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Procedure
Eye Contact	Rinse immediately and cautiously with plenty of water for at least 15 minutes, also under the eyelids.[2][3] Remove contact lenses if present and easy to do. Continue rinsing.[2][3] If eye irritation persists, get medical advice/attention. [2]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.[3] If skin irritation occurs, get medical advice/attention.[2] Wash clothing before reuse.
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[2][3] If not breathing, give artificial respiration.[3] Call a POISON CENTER or doctor/physician if you feel unwell.[2]
Ingestion	Clean mouth with water.[3] Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Get medical attention. [3]

Disposal Plan

Dispose of **1-Hydroxypyrene** and any contaminated materials in a manner consistent with federal, state, and local regulations. Do not let this chemical enter the environment.[2][3] Sweep up and shovel spilled material into suitable, labeled containers for disposal.[2][3]

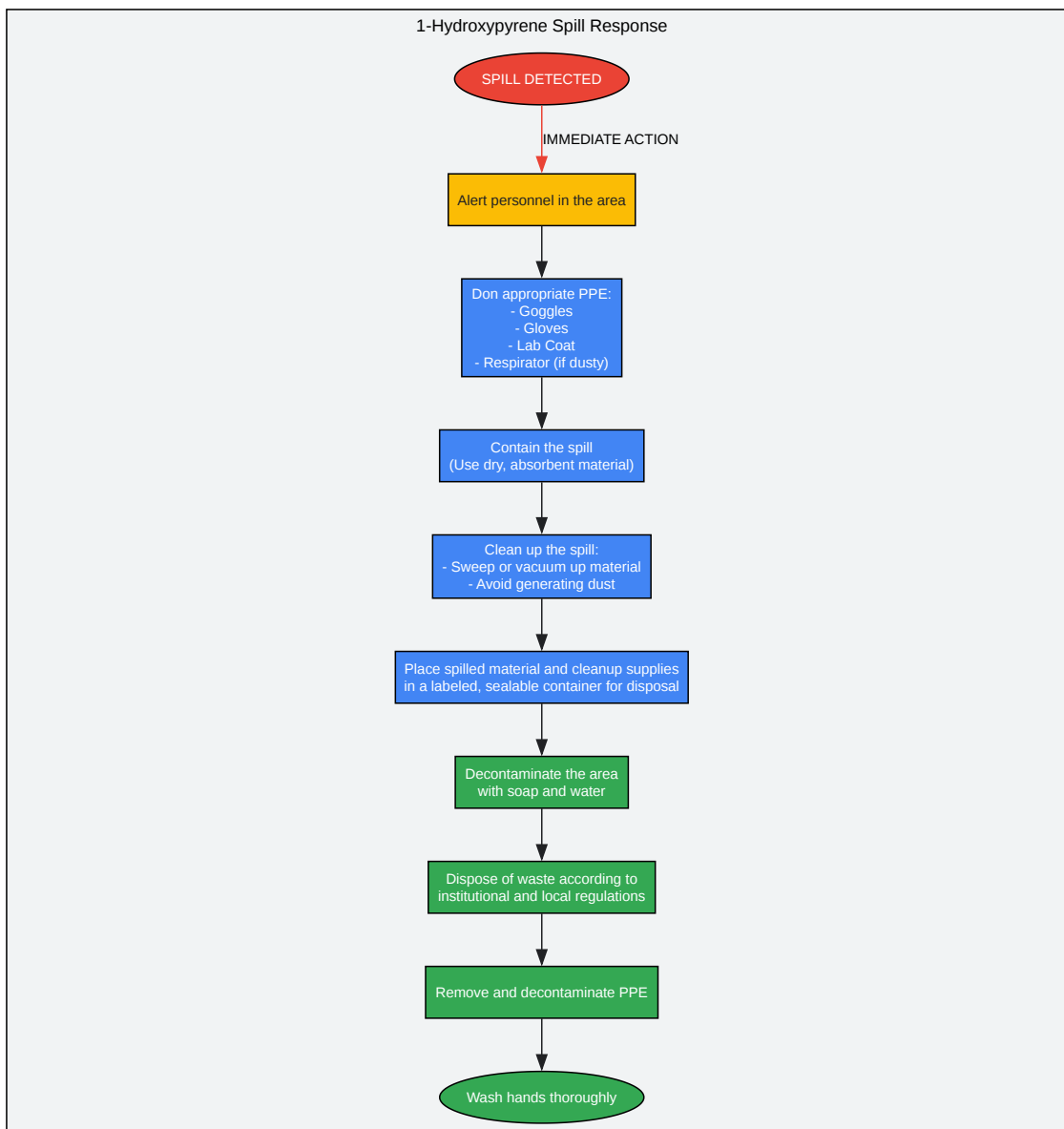
Quantitative Data Summary

The following table summarizes key quantitative data for **1-Hydroxypyrene**.

Property	Value
Molecular Formula	C ₁₆ H ₁₀ O
Molecular Weight	218.25 g/mol
Melting Point	179-182 °C
Biological Exposure Indices (BEI)	ACGIH BEI: 2.5 µg/L (approx. 1 µmol/mol creatinine)[6]
Germany (background reference): 0.3 µg/g creatinine (non-smokers)[6]	
No-biological-effect-level: 1.4 µmol/mol creatinine[7]	

Emergency Workflow: 1-Hydroxypyrene Spill

The following diagram outlines the procedural steps for handling a minor spill of **1-Hydroxypyrene**.



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Caption: Workflow for handling a minor **1-Hydroxypyrene** spill.

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